

Technical Guide: Digital & Chemical Profiling of 6-Chloro-4-iodo-1H-indazole

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Compound of Interest

Compound Name: 6-Chloro-4-iodo-1H-indazole

CAS No.: 885519-56-2

Cat. No.: B3024472

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Content Type: Technical Whitepaper Subject: Cheminformatics, Synthetic Chemistry, and Drug Discovery Applications Target Audience: Medicinal Chemists, Data Scientists, and Drug Development Researchers

Executive Summary

In the high-throughput environment of modern drug discovery, precise chemical identification is the bedrock of reproducible science. **6-Chloro-4-iodo-1H-indazole** is a critical heterocyclic scaffold, particularly valued in the synthesis of Phosphoinositide 3-kinase (PI3K) inhibitors. Its unique substitution pattern—featuring a reactive iodine at the C4 position and a stabilizing chlorine at C6—allows for highly regioselective cross-coupling reactions, making it an ideal "hinge-binder" precursor in kinase drug design.

This guide provides a definitive technical profile of the compound, anchored by its InChI Key, to facilitate accurate database interoperability. It further details the specific synthetic protocols required to manipulate this scaffold, supported by field-proven methodologies and cheminformatic workflows.

Digital Identity & Cheminformatics Profile

The ambiguity of chemical nomenclature (e.g., "chloro-iodo-indazole") often leads to costly experimental errors, such as confusing the 4-iodo isomer with the thermodynamically more common 3-iodo isomer. The InChI Key serves as a hashed, fixed-length digital identifier that guarantees uniqueness across global databases.

Core Identifiers

Identifier Type	Value	Technical Context
InChI Key	CZQKFAYNSDDHKA-UHFFFAOYSA-N	The 27-character hashed "digital passport." Essential for database deduplication.
InChI String	InChI=1S/C7H4ClIN2/c8-4-1-6(9)5-3-10-11-7(5)2-4/h1-3H,(H,10,11)	The machine-readable string encoding the exact connectivity and stereochemistry.
SMILES	<chem>IC1=CC(Cl)=CC2=C1C=NN2</chem>	Simplified string for rapid 2D rendering and substructure searching.
CAS Number	885519-56-2	The primary registry number for procurement (Sigma-Aldrich, Sinova).
Molecular Formula	C ₇ H ₄ ClIN ₂	MW: 278.48 g/mol

The Isomer Problem

Database mining frequently conflates **6-Chloro-4-iodo-1H-indazole** with its isomer 6-Chloro-3-iodo-1H-indazole (CAS 503045-59-8). The InChI Key CZQKFAYNSDDHKA-UHFFFAOYSA-N specifically resolves this by encoding the iodine attachment at the benzene ring (C4) rather than the pyrazole ring (C3).

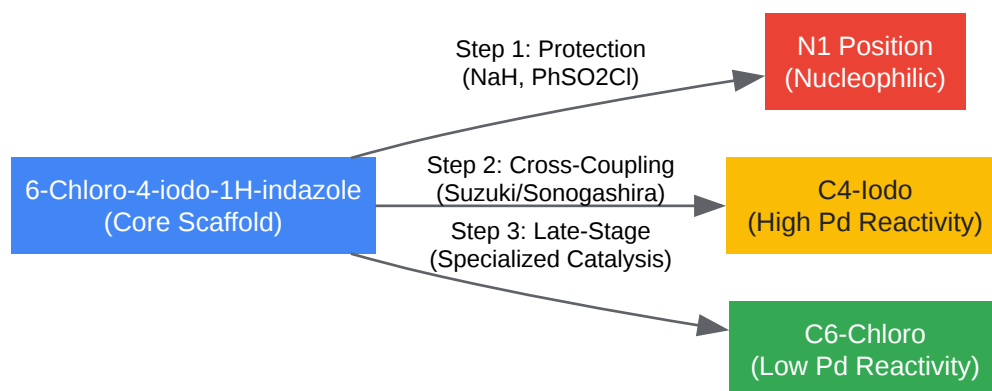
Chemical Architecture & Reactivity

The utility of **6-Chloro-4-iodo-1H-indazole** lies in its orthogonal reactivity profile. It presents three distinct "handles" for chemical modification, allowing medicinal chemists to build complex molecules sequentially.

Reactivity Hierarchy

- **N1-H (Acidic, pKa ~13.8):** The most reactive site towards electrophiles (alkyl halides, sulfonyl chlorides). Must be protected first to prevent catalyst poisoning during cross-coupling.
- **C4-Iodo (Soft Electrophile):** Highly reactive in Pd-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira). This position typically projects into the solvent-exposed region or specific hydrophobic pockets of kinase enzymes.
- **C6-Chloro (Hard Electrophile):** Significantly less reactive than the C4-iodide. It remains intact during standard Pd(0) couplings, allowing for late-stage functionalization if specialized ligands (e.g., Buchwald precatalysts) are used.

Visualization of Reactivity Logic



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Figure 1: Orthogonal reactivity map. The sequence of functionalization is critical: Protection (N1) → Coupling (C4) → Derivatization (C6).

Experimental Protocols

The following protocols are synthesized from patent literature regarding PI3K inhibitor synthesis [1, 2]. They represent the industry-standard workflow for utilizing this scaffold.

Protocol A: N-Protection (Benzenesulfonylation)

Objective: Mask the acidic N-H proton to facilitate subsequent metal-catalyzed reactions.

- Preparation: Charge a reaction vessel with **6-Chloro-4-iodo-1H-indazole** (1.0 eq) and anhydrous DMF (10 vol). Cool the solution to 0–5°C under a nitrogen atmosphere.
- Deprotonation: Add Sodium Hydride (NaH, 60% dispersion in oil, 1.2 eq) portion-wise, maintaining the internal temperature below 10°C. Caution: Hydrogen gas evolution.
- Reaction: Stir for 20–30 minutes at 0°C to ensure complete anion formation.
- Addition: Dropwise add Benzenesulfonyl chloride (1.2 eq) over 15 minutes.
- Completion: Allow the mixture to warm to room temperature (20–25°C) and stir for 1–2 hours. Monitor via LC-MS (Target mass: M+H = 419.8).
- Workup: Quench with ice water. Filter the resulting precipitate, wash with water/heptane, and dry under vacuum.

Protocol B: C4-Suzuki Coupling

Objective: Install a carbon framework at the 4-position (e.g., an aryl or heteroaryl tail).

- Reagents: Dissolve the N-protected indazole (1.0 eq) in 1,4-Dioxane/Water (4:1 ratio).
- Coupling Partner: Add the desired Boronic Acid/Ester (1.1 eq) and Potassium Carbonate (2.0 eq).
- Catalyst: Degas the solution with nitrogen for 10 minutes. Add Pd(dppf)Cl₂·DCM (0.05 eq).
- Cycle: Heat to 80–90°C for 4–6 hours. The C4-Iodo bond will cleave preferentially over the C6-Chloro bond due to the weaker C-I bond dissociation energy.
- Purification: Standard aqueous workup followed by silica gel chromatography.

Drug Discovery Applications

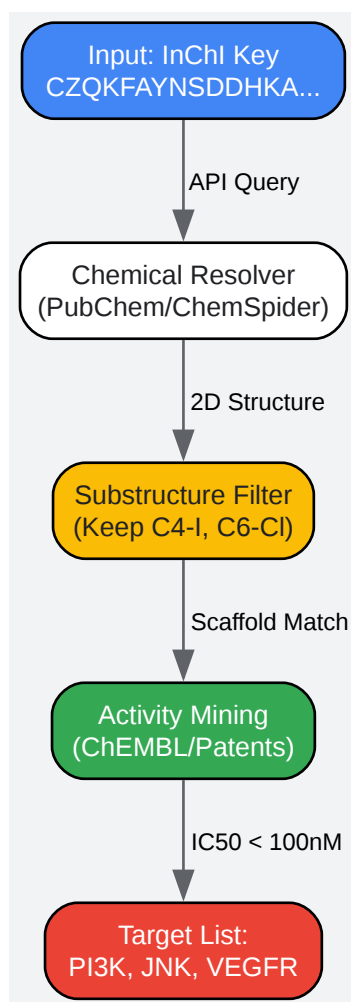
Kinase Inhibition (PI3K Focus)

The **6-chloro-4-iodo-1H-indazole** scaffold is a privileged structure in the design of PI3K δ and PI3K γ inhibitors.

- **Hinge Binding:** The indazole nitrogen (after deprotection) often forms a hydrogen bond with the hinge region of the kinase ATP-binding pocket.
- **Selectivity:** The substituent introduced at the C4 position (via the iodine handle) projects into the affinity pocket, determining isoform selectivity (e.g., sparing PI3K α to avoid insulin resistance side effects).
- **Lipophilicity:** The C6-chlorine atom modulates the lipophilicity (LogP) and metabolic stability, often filling a small hydrophobic sub-pocket.

Cheminformatics Workflow

To integrate this scaffold into a virtual screening library, use the following Graphviz-defined workflow to mine public datasets.



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Figure 2: Data mining pipeline using the InChI Key to identify bioactive analogs and patent landscapes.

References

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